

# Application of Diallyl Oxalate in Uranium Removal from Seawater: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Diallyl oxalate*

Cat. No.: *B1618031*

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## Introduction

The extraction of uranium from seawater is a promising avenue for securing a sustainable supply of nuclear fuel. While various adsorbent materials have been explored, this document focuses on the application of **diallyl oxalate** (DAOx) for this purpose. Recent research has demonstrated the potential of grafting DAOx onto polymeric substrates to create effective adsorbents for uranium uptake from marine environments. The oxalate functional group, with its negative charge at the pH of seawater, is hypothesized to facilitate the binding of the positively charged uranyl ion ( $\text{UO}_2^{2+}$ ). This document provides a summary of the available data and detailed protocols based on published research.

## Data Presentation

The following table summarizes the quantitative data from a study on the removal of uranium from spiked seawater using nylon 6 fabrics grafted with **diallyl oxalate**. The percentage of uranium removed is shown as a function of the degree of grafting (DoG) at two different initial uranium concentrations.

Degree of Grafting (DoG) (%)	Initial Uranium Concentration (mg/L)	Uranium Removed (%)
5	1.0	~20
10	1.0	~35
15	1.0	~45
20	1.0	~50
5	0.2	~25
10	0.2	~40
15	0.2	~50
20	0.2	~55

Note: The data presented is an approximation based on graphical representations in the cited literature and is intended for illustrative purposes.

## Experimental Protocols

This section details the methodologies for the key experiments involving the application of **diallyl oxalate** in uranium removal from seawater.

### Preparation of Diallyl Oxalate-Grafted Adsorbent

This protocol describes the grafting of **diallyl oxalate** onto a nylon 6 fabric substrate using electron beam or gamma radiation.

Materials:

- Nylon 6 fabric
- **Diallyl oxalate** (DAOx)
- Surfactant (e.g., TWEEN® 20) (for aqueous dispersion method)
- Deionized water

- Nitrogen gas (N<sub>2</sub>O)
- Electron beam accelerator or Gamma radiation source

Procedure:

a) Solvent-Free Grafting:

- Immerse a pre-weighed sample of nylon 6 fabric in pure liquid **diallyl oxalate**.
- Expose the immersed fabric to electron beam or gamma radiation. The radiation dose will influence the degree of grafting.
- After irradiation, thoroughly wash the fabric to remove any unreacted monomer.
- Dry the grafted fabric to a constant weight.
- Calculate the Degree of Grafting (DoG) using the following formula:  $\text{DoG (\%)} = [(W_f - W_i) / W_i] * 100$  where  $W_f$  is the final weight of the grafted fabric and  $W_i$  is the initial weight of the fabric.

b) Aqueous Dispersion Grafting:

- Prepare a surfactant-stabilized dispersion of **diallyl oxalate** in water. A typical concentration might be 0.11 M DAOx with  $4.5 \times 10^{-3}$  M TWEEN® 20.
- Saturate the aqueous mixture with N<sub>2</sub>O gas.
- Immerse the nylon 6 fabric in the dispersion.
- Expose the fabric and dispersion to electron beam or gamma radiation.
- Follow steps 3-5 from the solvent-free method for washing, drying, and calculating the DoG.

## Uranium Removal from Spiked Seawater

This protocol outlines the procedure for testing the uranium adsorption capacity of the **diallyl oxalate**-grafted fabric.

#### Materials:

- **Diallyl oxalate**-grafted nylon 6 fabric of known DoG
- Natural seawater
- Uranyl acetate (or other soluble uranium salt)
- Rotary agitator
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or other suitable analytical instrument for uranium concentration measurement.

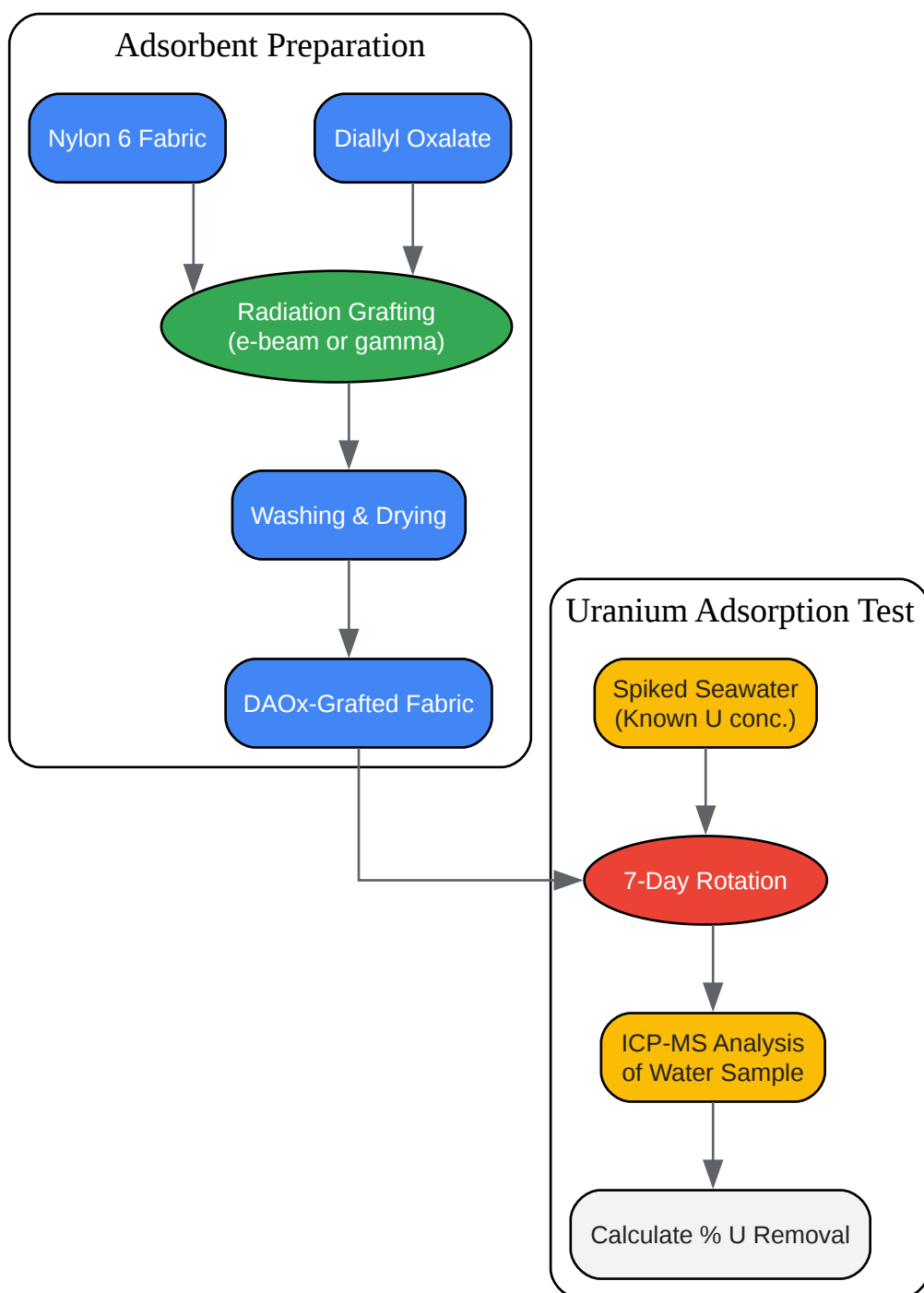
#### Procedure:

- Prepare spiked seawater solutions by dissolving a known amount of uranyl acetate in natural seawater to achieve the desired initial uranium concentrations (e.g., 0.2 mg/L and 1.0 mg/L).
- Place a pre-weighed sample (e.g., ~30 mg) of the **diallyl oxalate**-grafted fabric into a container with a known volume (e.g., 10 mL) of the spiked seawater.
- Seal the containers and place them on a rotary agitator.
- Rotate the samples at a constant speed (e.g., 30 rpm) for a specified period (e.g., 7 days) to allow for uranium uptake.
- After the contact period, remove the fabric from the solution.
- Analyze the initial and final uranium concentrations in the seawater samples using ICP-MS.
- Calculate the percentage of uranium removed from the solution.

## Visualizations

### Experimental Workflow for Uranium Removal

The following diagram illustrates the key steps in the experimental process for preparing the **diallyl oxalate**-grafted adsorbent and testing its uranium removal efficiency.

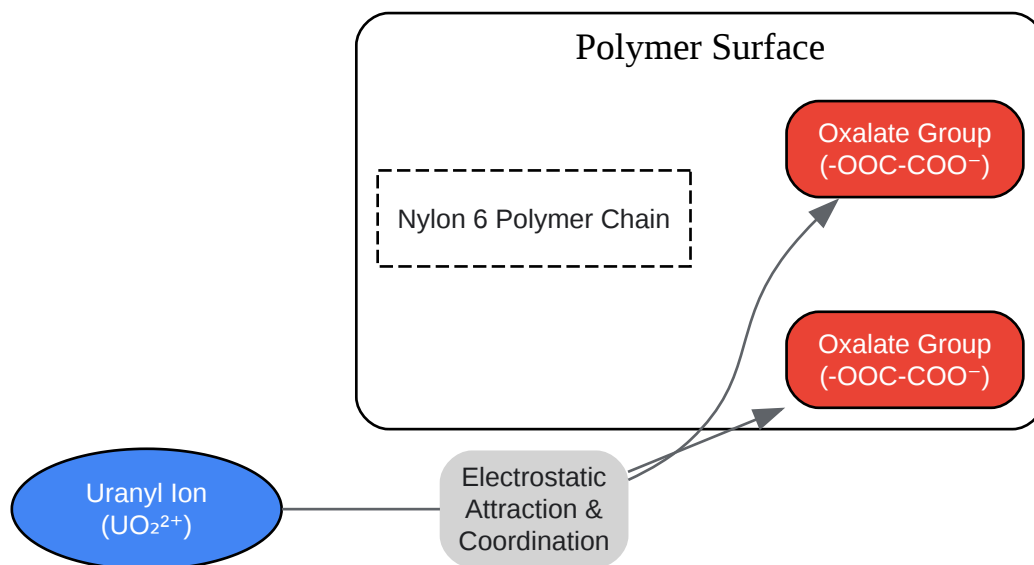


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*Experimental workflow for uranium removal.*

## Proposed Mechanism of Uranium Binding

The following diagram illustrates the proposed binding mechanism between the uranyl ion ( $\text{UO}_2^{2+}$ ) and the oxalate groups grafted onto the polymer surface. At the slightly alkaline pH of seawater ( $\sim 8.1$ ), the oxalate groups are deprotonated, resulting in a negatively charged surface that attracts the positively charged uranyl ions.



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*Proposed uranyl ion binding mechanism.*

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